

# Thenylchlor method validation specificity accuracy precision

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## Compound Focus: Thenylchlor

CAS No.: 96491-05-3

Cat. No.: S570348

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## Thenylchlor: Background and General Methods

**Thenylchlor** is a selective, pre-emergent amide herbicide developed by Japan's Tokuyama Corporation, used primarily in paddy fields to control annual grasses and broadleaf weeds [1].

For analyzing amide herbicides like **Thenylchlor** in complex matrices, **Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS)** is a commonly used technique due to its high accuracy, precision, and sensitivity [2]. Sample preparation is critical and often involves:

- **Solid Phase Extraction (SPE):** Provides effective cleanup for complex samples like traditional Chinese medicines [2].
- **QuEChERS:** A popular method known for being quick, easy, cheap, effective, rugged, and safe [3] [2].

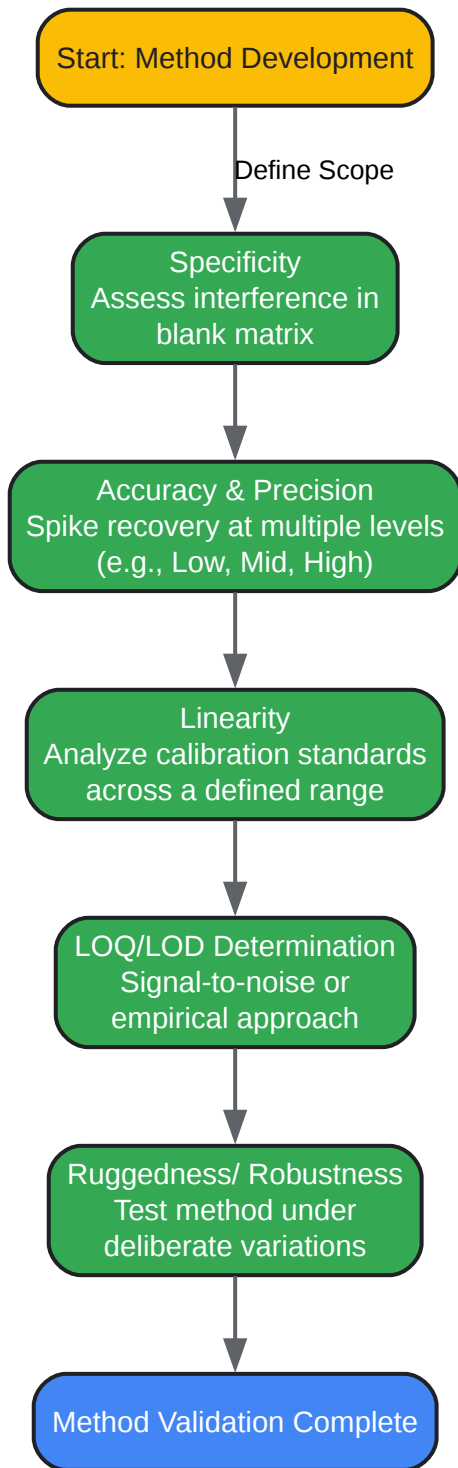
The table below summarizes key parameters from recent, related pesticide validation studies that can serve as a reference for the expected performance of a well-validated method.

Parameter	Study 1: 260 Pesticides in Urine (LC-MS/MS) [3]	Study 2: 147 Pesticides in Herbs (GC-MS/MS) [2]
Application	Multiresidue analysis in a biological fluid (human urine)	Multiresidue analysis in a complex botanical matrix (honeysuckle)

Parameter	Study 1: 260 Pesticides in Urine (LC-MS/MS) [3]	Study 2: 147 Pesticides in Herbs (GC-MS/MS) [2]
Extraction Method	Scaled-down QuEChERS	Solid Phase Extraction (SPE) & QuEChERS
Accuracy (Recovery)	70-120% (for majority of compounds)	70-120% (for over 90% of compounds)
Precision (RSD)	≤ 20%	< 20%
Linearity (R <sup>2</sup> )	≥ 0.988	Up to 0.999
Limit of Quantification (LOQ)	10 ng/mL	0.01–0.05 mg/kg

## A Generalized Workflow for Pesticide Method Validation

Although specific data for **Thenylchlor** is unavailable, the following diagram illustrates a standard method validation workflow based on general principles from the search results. This workflow outlines the key experiments you would need to perform.



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Here are typical protocols for the key experiments in the workflow:

- **Specificity:** Inject and analyze a blank sample matrix (e.g., pure water, processed crop material) to confirm no interfering peaks are present at the retention time of **Thenylchlor** [3] [2].

- **Accuracy & Precision:** Spike the blank matrix with known concentrations of **Thenylchlor** standard (e.g., at 3-5 levels covering the method's range). Analyze multiple replicates at each level on the same day (repeatability) and on different days (reproducibility). Calculate accuracy as percent recovery and precision as Relative Standard Deviation (RSD) [3] [2].
- **Linearity:** Prepare a series of standard solutions of **Thenylchlor** at different concentrations (e.g., 5-7 levels). Plot the instrument response against the concentration and determine the coefficient of determination ( $R^2$ ) [3].

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## References

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To cite this document: Smolecule. [Thenylchlor method validation specificity accuracy precision].

Smolecule, [2026]. [Online PDF]. Available at:

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